

Obtusalin: Core Information for Researchers

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Compound Focus: Obtusalin

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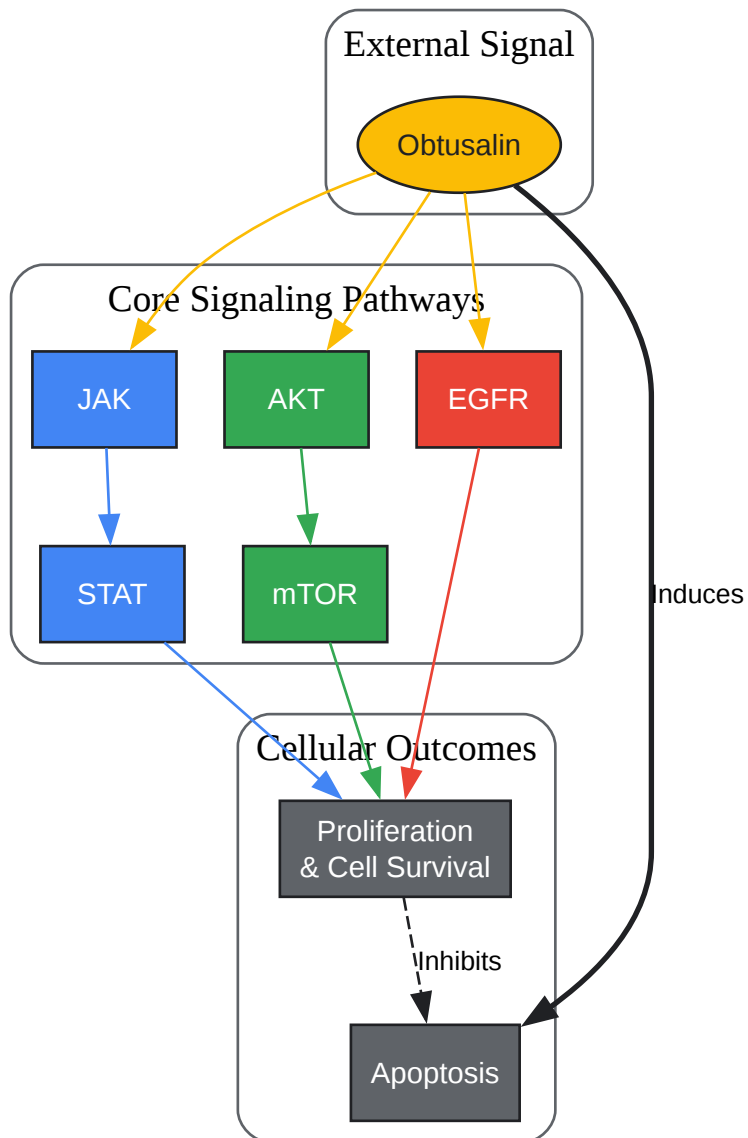
The table below summarizes the key identified properties of **Obtusalin**, a natural product with research interest for its bioactive properties [1].

Property	Description
Classification	Triterpenoid [1]
Biological Source	Initially identified in <i>R. dauricum</i> [1]
Known Activity	Exhibits antibacterial properties [1]
Molecular Formula	C ₃₀ H ₅₀ O ₂ [1]
CAS Number	125164-64-9 [1]
Storage	-20°C [1]

Proposed Signaling Pathway and Mechanism

While a complete mechanism for **Obtusalin** is not fully elucidated, research on structurally similar natural triterpenoids like bufalin provides insights into potential signaling pathways it may influence [2]. These compounds often exert effects by modulating key cellular signaling cascades.

The diagram below illustrates this general concept, showing how a compound like **Obtusalin** might interact with multiple pathways to influence cell fate. The DOT script used to generate it is provided for your reference.



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Diagram Title: Proposed Multi-Target Action of **Obtusalin**

This diagram suggests that **Obtusalin** may simultaneously modulate several pro-survival pathways (like JAK/STAT, AKT/mTOR, and EGFR), thereby shifting the cellular balance towards apoptosis (programmed cell death) [2].

Frequently Asked Questions

- **What is the recommended storage condition for Obtusalin?** Obtusalin should be stored at **-20°C** [1].
- **What is the chemical nature of Obtusalin?** Obtusalin is a **triterpenoid** with the molecular formula **C₃₀H₅₀O₂** [1].
- **What is a known biological activity of Obtusalin?** It has been reported to exhibit **antibacterial properties** [1].

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References

1. Obtusalin [immunomart.com]
2. Bufalin-Mediated Regulation of Cell Signaling Pathways in ... [pmc.ncbi.nlm.nih.gov]

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